

Application Notes and Protocols for Cesium Bromide in Wide-Band Spectrophotometers

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Compound of Interest

Compound Name: Cesium tribromide

Cat. No.: B13813981

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Note on Terminology: This document focuses on the application of Cesium Bromide (CsBr) in wide-band spectrophotometers. While the term "**Cesium Tribromide**" (CsBr_3) exists, it refers to a different chemical compound ($\text{Cs}^+[\text{Br}_3]^-$) for which information regarding its use as an optical material in spectrophotometry is not readily available.[1][2] Cesium Bromide (CsBr), however, is a well-established optical material with a broad transmission range, making it suitable for wide-band applications.[3][4]

Introduction

Cesium Bromide (CsBr) is an inorganic ionic compound with excellent optical properties, making it a valuable material for components in wide-band spectrophotometers.[5] Its broad transmission range, extending from the ultraviolet (UV) to the far-infrared (IR) regions, allows for the analysis of a wide variety of samples.[3][4] These application notes provide an overview of the properties of CsBr, its applications in spectrophotometry, and a general protocol for its use.

Optical and Physical Properties of Cesium Bromide (CsBr)

Cesium Bromide is a soft, pliable material that is slightly more adaptable to optical work than Cesium Iodide (CsI).[3] It is often utilized as a beamsplitter component in wide-band spectrophotometers.[3][5][6] Key properties of CsBr are summarized in the tables below.

Optical Properties

Property	Value	References
Transmission Range	0.25 to 40 μm	[3][4]
Refractive Index at 11 μm	1.6612	[3]
Refractive Index at 0.589 μm (Sodium D-line)	1.6984	[7]
Abbe Number	34.11	[8]

Physical and Thermal Properties

Property	Value	References
Chemical Formula	CsBr	[5]
Molecular Weight	212.81 g/mol	[5]
Density	4.44 g/cm ³ at 25 °C	[7]
Melting Point	636 °C	[7]
Thermal Conductivity	0.9 W/m-K	[4]
Specific Heat Capacity	270 J/kg-K	[4]
Solubility in Water	55 g/100 mL at 20 °C	[7]
Crystal Structure	Cubic (CsCl structure)	[5][7]

Applications in Wide-Band Spectrophotometry

The primary application of Cesium Bromide in spectrophotometry stems from its wide transmission range, which covers the UV, visible, and a significant portion of the infrared spectrum.[3][4] This makes it an ideal material for optical components such as prisms and beamsplitters in instruments designed for broad-spectrum analysis.[3][5][9]

In the deep infrared region, CsBr prisms offer high optical quality and resolution, making it possible to obtain sharp images at the spectrometer's second slit.[9][10] This allows for the detailed analysis of molecular vibrations and rotational lines, which is crucial in various fields,

including materials science and drug development.[9][11] For instance, the high resolution of a CsBr prism can resolve the P, Q, and R branches of gas-phase molecular spectra.[9][10]

Experimental Protocol: General Spectrophotometric Analysis

This protocol outlines the general steps for performing a spectrophotometric analysis using an instrument equipped with Cesium Bromide optical components.

Instrument Preparation and Calibration

- **Power On and Warm-up:** Turn on the spectrophotometer and the light source. Allow the instrument to warm up for the manufacturer-recommended time to ensure stable readings.
- **Wavelength Calibration:** If required, perform a wavelength calibration using a certified reference material, such as a holmium oxide filter.[12] This ensures the accuracy of the wavelength scale.
- **Set Measurement Parameters:** Select the desired wavelength range, slit width (bandwidth), and scanning speed. A smaller bandwidth generally provides higher resolution but may increase noise due to reduced light throughput.[13]
- **Blank Measurement:** Fill a clean cuvette with the blank solution (the solvent used to dissolve the sample). Place the cuvette in the sample holder and record a blank spectrum. This will be subtracted from the sample spectrum to correct for absorbance from the solvent and the cuvette.[14]

Sample Preparation and Measurement

- **Sample Preparation:** Prepare the sample by dissolving it in a suitable solvent that is transparent in the desired wavelength range. Ensure the sample concentration is within the linear range of the instrument's detector.
- **Cuvette Handling:** Use a cuvette made of a material appropriate for the wavelength range (e.g., quartz for UV, glass or plastic for visible, and IR-transparent materials like NaCl or KBr for infrared). Clean the cuvette thoroughly and handle it only by the frosted sides to avoid fingerprints on the optical surfaces.[14]

- **Sample Measurement:** Rinse the cuvette with the sample solution before filling it. Place the sample-filled cuvette in the spectrophotometer and initiate the scan.
- **Data Acquisition:** The spectrophotometer will measure the absorbance or transmittance of the sample as a function of wavelength. Save the resulting spectrum.

Data Analysis

- **Data Processing:** The instrument's software will automatically subtract the blank spectrum from the sample spectrum.
- **Peak Analysis:** Identify and analyze the absorption peaks in the spectrum. The position of the peaks provides qualitative information about the sample's chemical structure, while the intensity of the peaks can be used for quantitative analysis based on the Beer-Lambert law.
- **Concentration Determination:** For quantitative analysis, create a calibration curve using standards of known concentrations. The absorbance of the unknown sample can then be used to determine its concentration from the calibration curve.^[14]

Visualizations

Experimental Workflow for Spectrophotometric Analysis

Figure 1. General workflow for spectrophotometric analysis.

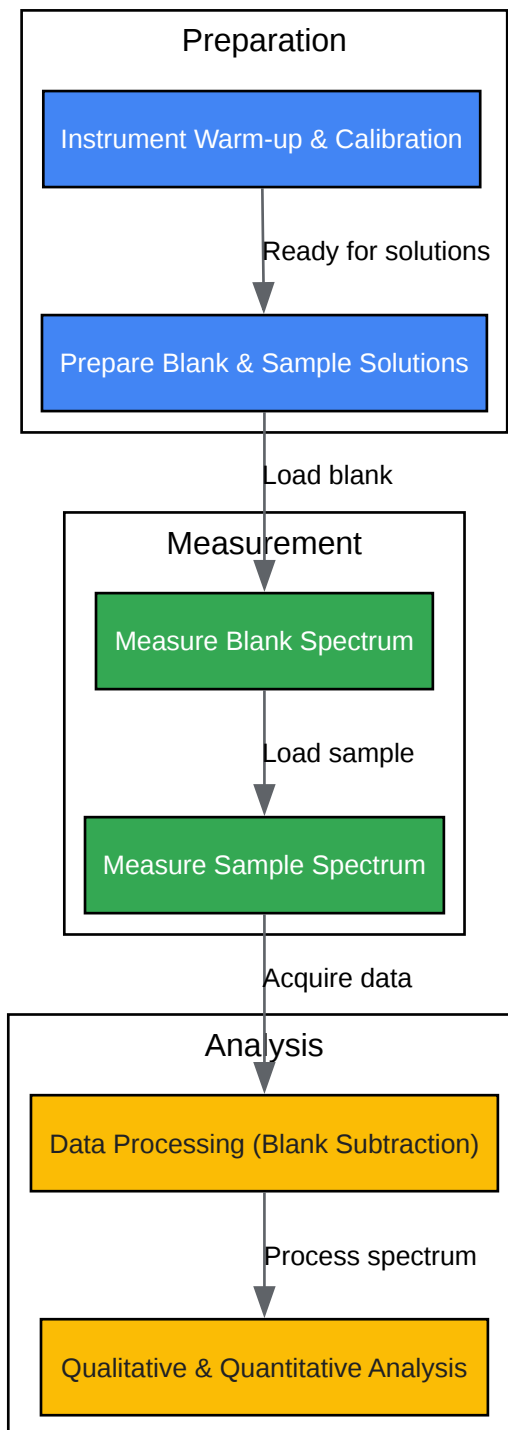
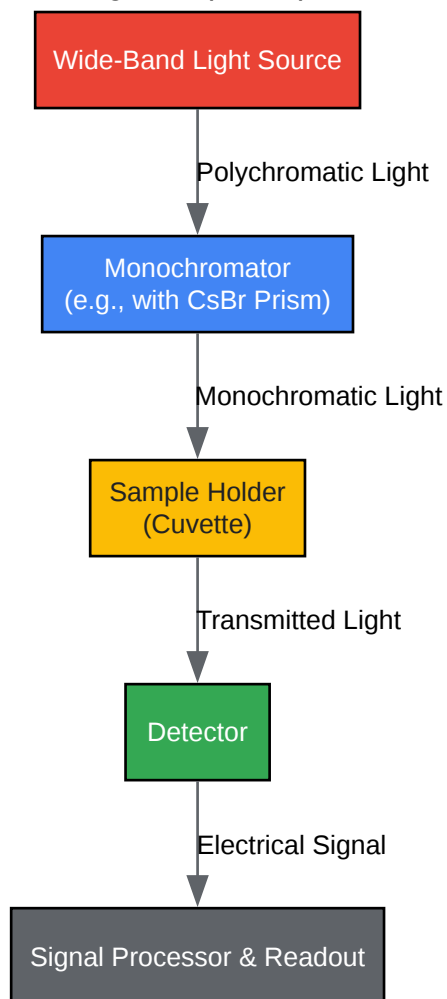


Figure 2. Simplified logic of spectrophotometer components.



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References

- 1. Caesium tribromide - Wikipedia [en.wikipedia.org]
- 2. Cesium tribromide | Br₃Cs | CID 25021397 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. crystran.com [crystran.com]

- 4. Cesium Bromide (CsBr) Optical Material :: MakeltFrom.com [makeitfrom.com]
- 5. Cesium bromide | BrCs | CID 24592 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. nbinno.com [nbinno.com]
- 7. Cesium bromide | 7787-69-1 [chemicalbook.com]
- 8. refractiveindex.info [refractiveindex.info]
- 9. nvlpubs.nist.gov [nvlpubs.nist.gov]
- 10. nvlpubs.nist.gov [nvlpubs.nist.gov]
- 11. nvlpubs.nist.gov [nvlpubs.nist.gov]
- 12. knowledge.reagecon.com [knowledge.reagecon.com]
- 13. jasco-global.com [jasco-global.com]
- 14. Spectrophotometry (Procedure) : Physical Chemistry Virtual Lab : Chemical Sciences : Amrita Vishwa Vidyapeetham Virtual Lab [vlab.amrita.edu]
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